

Personal protective equipment for handling 3-Quinolinecarbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Quinolinecarbonitrile

Cat. No.: B1294724

[Get Quote](#)

Essential Safety and Handling Guide for 3-Quinolinecarbonitrile

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling of **3-Quinolinecarbonitrile**, a key compound in various research applications. Adherence to these procedures is critical for laboratory safety and regulatory compliance.

Chemical Identifier and Hazard Information

Property	Value
Chemical Name	3-Quinolinecarbonitrile
CAS Number	34846-64-5
Molecular Formula	C ₁₀ H ₆ N ₂
Molecular Weight	154.17 g/mol
Appearance	Powder
Melting Point	108-110 °C
GHS Hazard Statements	Harmful if swallowed (H302), Harmful in contact with skin (H312), Harmful if inhaled (H332), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)[1][2][3]
Signal Word	Warning[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against chemical exposure. The following PPE is mandatory when handling **3-Quinolinecarbonitrile**.

PPE Category	Specific Requirements
Respiratory Protection	NIOSH-approved N95 dust mask or higher-level respirator for powdered forms to prevent inhalation.[1]
Eye Protection	Chemical safety goggles or a face shield to protect against dust particles and splashes.[1][4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) appropriate for handling powdered and dissolved substances.[1]
Body Protection	A lab coat or chemical-resistant coveralls to prevent skin contact.[4][5]
Footwear	Closed-toe shoes are required in the laboratory.[5]

Handling and Storage Protocols

Strict adherence to handling and storage protocols minimizes the risk of exposure and contamination.

Handling:

- Always handle **3-Quinolinedicarbonitrile** within a certified chemical fume hood to control dust and vapor exposure.[4]
- Ensure the work area is well-ventilated.[6]
- Avoid generating dust.[6]
- Prevent contact with skin and eyes by wearing the appropriate PPE.[6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly sealed, properly labeled container.[6]
- Keep in a cool, dry, and well-ventilated area.[6]
- Store in a locked cabinet or area to restrict access.[4][6]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[4]

Disposal Plan

Proper disposal of **3-Quinolinecarbonitrile** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect waste material in a designated, labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated labware (e.g., gloves, weighing paper) should also be disposed of as hazardous waste.

Disposal Method:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- The recommended method of disposal for similar chemical compounds is high-temperature incineration.[7]
- Never dispose of **3-Quinolinecarbonitrile** down the drain or in the regular trash.[7]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Spill:

- Evacuate the immediate area.

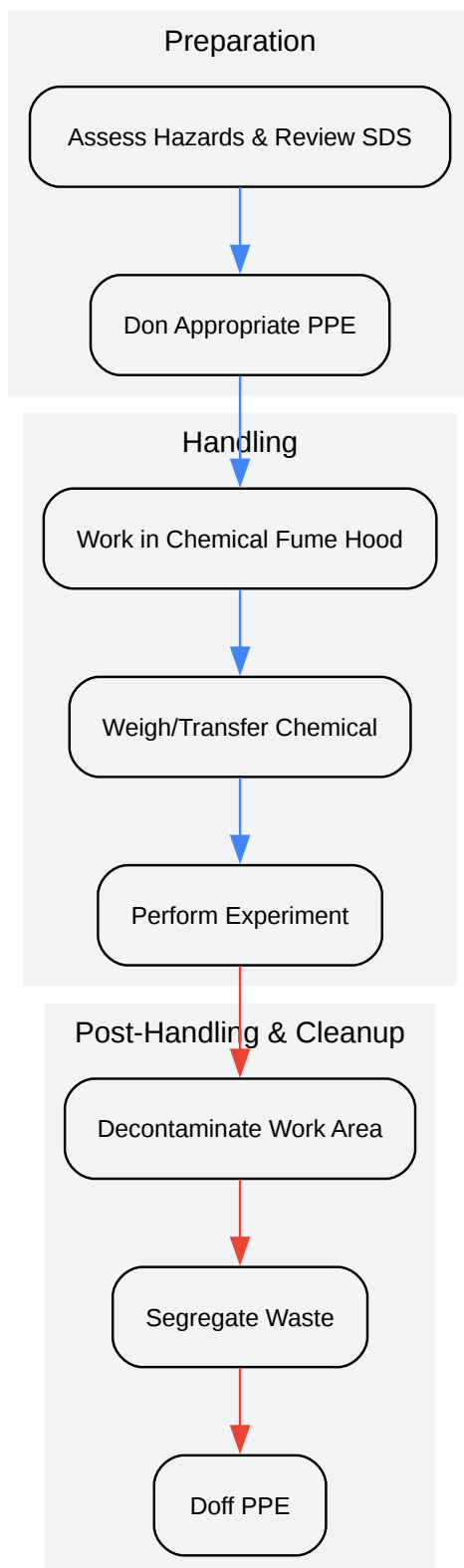
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the powdered material, avoiding dust generation.
- Place the spilled material into a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Collect all cleaning materials as hazardous waste.

First Aid:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[4\]](#)[\[6\]](#)
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)

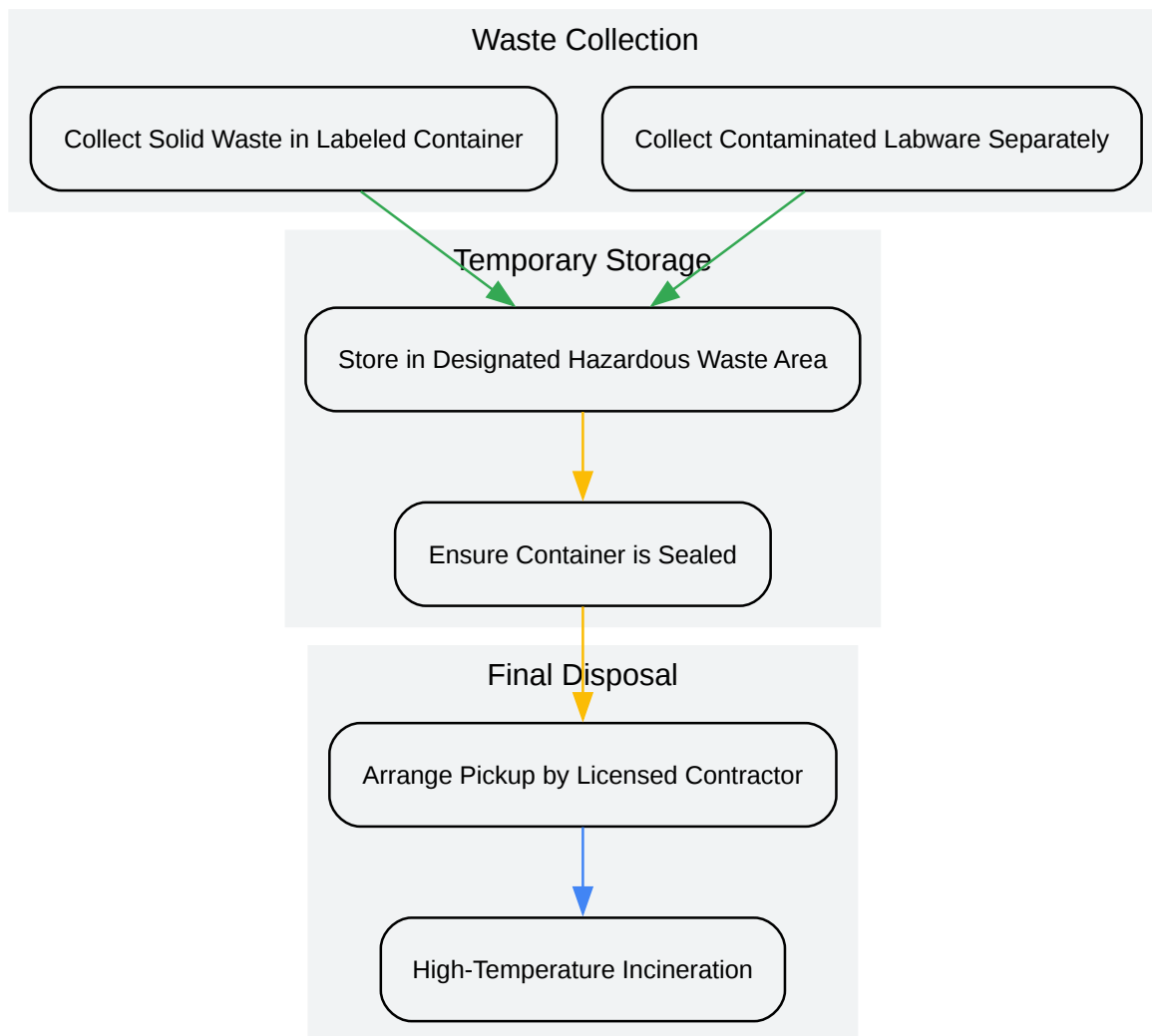
Workflow and Logic Diagrams

To further clarify the procedural steps, the following diagrams illustrate the key workflows for handling and disposal.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for **3-Quinolinecarbonitrile**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chinolincarbonitril 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3-Quinolinecarbonitrile | C₁₀H₆N₂ | CID 93177 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. chemscene.com [chemscene.com]
- 4. fishersci.com [fishersci.com]
- 5. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Quinolinecarbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294724#personal-protective-equipment-for-handling-3-quinolinecarbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com